

Personal protective equipment for handling tert-Butyl 2-(trifluoromethyl)acrylate

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Compound of Interest

Compound Name: *tert-Butyl 2-(trifluoromethyl)acrylate*

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Essential Safety and Handling Guide for tert-Butyl 2-(trifluoromethyl)acrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **tert-Butyl 2-(trifluoromethyl)acrylate** (CAS No. 105935-24-8). Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

tert-Butyl 2-(trifluoromethyl)acrylate is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is imperative to use appropriate personal protective equipment to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specifications and Citations
Eyes/Face	Chemical goggles or safety glasses, Face shield	Must comply with OSHA 29 CFR 1910.133 for eye and face protection.[1]
Hands	Protective gloves	Chemical-resistant gloves (e.g., nitrile or neoprene) are recommended as per 29 CFR 1910.138.[1][2]
Body	Wear suitable protective clothing	A standard laboratory coat should be worn to protect against splashes and spills.[1]
Respiratory	In case of inadequate ventilation wear respiratory protection	Use a fume hood or a well-ventilated enclosure.[1][2] If ventilation is insufficient, comply with OSHA 29 CFR 1910.134.[1]
Feet	Safety shoes	Recommended under 29 CFR 1910.136 for foot protection.[1]

Operational Plan: Step-by-Step Handling Procedure

Proper handling procedures are crucial to prevent accidents and ensure a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ensure that an emergency eye wash fountain and safety shower are immediately accessible in the vicinity of any potential exposure.[1]
- Work in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Ground and bond containers and receiving equipment to prevent static discharges.[3] Use only non-sparking tools.[3]

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as detailed in Table 1.

3. Handling the Chemical:

- Avoid breathing fumes, mist, spray, or vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

4. Storage:

- Store in a dry, cool, and well-ventilated area at a temperature of 2 - 8 °C.[\[1\]](#)[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
- Incompatible materials to avoid include acids, bases, free radical generators, and oxidizing agents.[\[1\]](#)

5. Accidental Release Measures:

- Small Spills: Absorb with an inert material (e.g., dry chemical absorbent, sand, or silica gel) and sweep or shovel into a suitable container for disposal.[\[1\]](#)[\[2\]](#)
- Large Spills: Dike for recovery or absorb with appropriate material. Use explosion-proof equipment.[\[1\]](#)
- Ventilate the area of the spill.[\[1\]](#)

6. First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[1\]](#) Take off contaminated clothing and wash it before reuse.[\[1\]](#)

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Get medical advice/attention.[1]

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant. [1] This may involve removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
- Contaminated PPE: Dispose of contaminated gloves and clothing in the same manner as the chemical waste.

Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for safely handling **tert-Butyl 2-(trifluoromethyl)acrylate**.



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